

A comparative analysis of co-combustion of lignite with biomass

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Compound of Interest

Compound Name: **LIGNITE**

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Co-combustion of Lignite with Biomass: A Comparative Analysis

The co-combustion of **lignite** with various biomass feedstocks presents a promising avenue for reducing the environmental footprint of power generation while leveraging existing infrastructure. This guide provides a comparative analysis of the performance of **lignite**-biomass blends, drawing upon experimental data to elucidate the effects on combustion efficiency, emissions, and ash characteristics. This information is intended for researchers, scientists, and professionals in the field of energy and fuel technology.

Performance Comparison: Combustion Efficiency and Emissions

Co-firing biomass with **lignite** generally leads to a reduction in greenhouse gas and other pollutant emissions. The addition of biomass, which is considered a carbon-neutral fuel, can significantly lower the net CO₂ emissions from a power plant.^{[1][2]}

Experimental data from various studies, summarized in the tables below, demonstrate the impact of biomass blending on key performance indicators. For instance, co-combustion in a circulating fluidized bed (CFB) boiler has shown that for all types of biomass added to the fuel blends, the emission of gaseous pollutants was lower than that for coal combustion alone.^[3] Combustion efficiency in these systems is typically high, often exceeding 97%.^[3]

Studies have shown that increasing the share of biomass in the fuel mixture can lead to a decrease in CO, SO₂, and NO_x emissions.[3][4][5] The reduction in SO₂ is primarily attributed to the lower sulfur content in biomass compared to **lignite**.[3] NO_x reduction can be influenced by the higher volatile matter content in biomass, which favors NO_x reduction mechanisms.[3] However, the effect on NO_x can vary, with some studies showing a slight decrease while others report that emissions are remarkably insensitive to the biomass share up to 50%. [3][4]

Table 1: Comparison of Gaseous Emissions for **Lignite** and **Lignite**-Biomass Blends

Fuel Blend	CO Emissions (ppm)	SO ₂ Emissions (ppm)	NO _x Emissions (ppm)	Reference
Lignite only	~86	-	100-200	[4]
Lignite + 10% Wood Pellets	< 86	-	100-200	[4]
Lignite + 30% Wood Pellets	< 50	-	100-200	[4]
Lignite + 50% Wood Pellets	> 50	-	100-200	[4]
Lignite + 7% Forest Biomass	Lower than lignite only	Lower than lignite only	Lower than lignite only	[3]
Lignite + 10% Sunflower Husk	Lower than lignite only	Lower than lignite only	Lower than lignite only	[3]
Lignite + 15% Willow	Lower than lignite only	Lower than lignite only	Lower than lignite only	[3]

Note: "-" indicates data not specified in the cited source.

Thermal Behavior and Reactivity

Thermogravimetric analysis (TGA) is a common technique used to study the thermal decomposition and combustion characteristics of fuels. The addition of biomass to **lignite** generally improves the overall combustion performance.[6] Biomass typically has a higher

volatile matter content and lower ignition temperature compared to **lignite**.^[7] Consequently, blending biomass with **lignite** can lead to an earlier onset of combustion, a higher maximum combustion rate, and a lower burnout temperature.^{[7][8]}

The interaction between **lignite** and biomass during co-combustion can sometimes lead to synergistic effects, where the performance of the blend is better than what would be predicted from the individual components.^[9] However, some studies have reported no significant interaction in the solid phase between the components of the coal–biomass blends under certain experimental conditions.^[10]

Table 2: Thermal Characteristics of **Lignite** and Biomass Blends from TGA

Fuel/Blend	Ignition Temperature (°C)	Peak Temperature (°C)	Burnout Temperature (°C)	Comprehensive Combustion Index (S)	Reference
Lignite (L)	-	-	-	1.306 - 1.405	[7]
Torrefied Pine Wood (TPW)	-	-	-	2.157	[7]
L + 20% TPW	Lower than L	Lower than L	Lower than L	Higher than L	[7]
L + 50% TPW	Lower than L	Lower than L	Lower than L	Higher than L	[7]
L + 80% TPW	Lower than L	Lower than L	Lower than L	Higher than L	[7]

Note: “-” indicates specific values were not provided, but trends were described.

Ash Characteristics and Deposition

Ash-related issues such as slagging, fouling, and corrosion are critical considerations in combustion systems. The chemical composition and fusion characteristics of the ash are key factors. Biomass ash often has a higher concentration of alkali metals like potassium and sodium, which can lower the ash melting point and increase the risk of fouling and slagging.^[11] ^[12]

However, the co-combustion of **lignite** and biomass can have complex effects on ash behavior. In some cases, interactions between the mineral components of **lignite** and biomass ash can lead to the formation of higher melting point compounds, potentially mitigating deposition issues.^[11] For example, a blend of 20% **lignite**, 40% peat, and 40% pine showed a decreased ash deposition tendency due to the formation of minerals containing CaO, MgO, Al₂O₃, and SiO₂.^[11] Conversely, a small addition of white pine (20%) to **lignite** resulted in the highest ash deposition rates, possibly due to interactions between CaO and MgO from biomass with alumina and silica from **lignite**.^[13]

Table 3: Proximate and Ultimate Analysis of **Lignite** and a Biomass Example (Wood Pellets)

Parameter	Lignite	Wood Pellets	Reference
Proximate Analysis (wt.%)			
Moisture	-	-	[4]
Volatile Matter	-	-	[4]
Fixed Carbon	-	-	[4]
Ash	32.64	0.42	[4]
Ultimate Analysis (wt.%)			
Carbon	44.4	49.6	[4]
Hydrogen	2.92	5.92	[4]
Nitrogen	0.52	0.13	[4]
Sulfur	-	-	[4]
Oxygen	13.83	43.93	[4]
Higher Heating Value (kJ/kg)	14,600	18,900	[4]

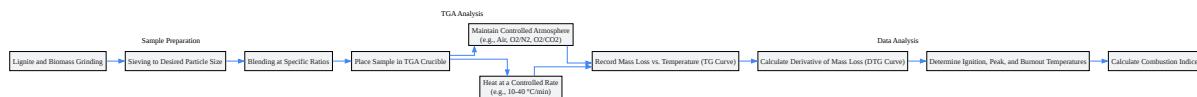
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Experimental Protocols

A variety of experimental setups are employed to investigate the co-combustion of **lignite** and biomass, ranging from laboratory-scale analyzers to pilot-scale and full-scale industrial boilers.

Thermogravimetric Analysis (TGA)

Thermogravimetric analysis is used to study the mass loss of a fuel sample as a function of temperature in a controlled atmosphere.

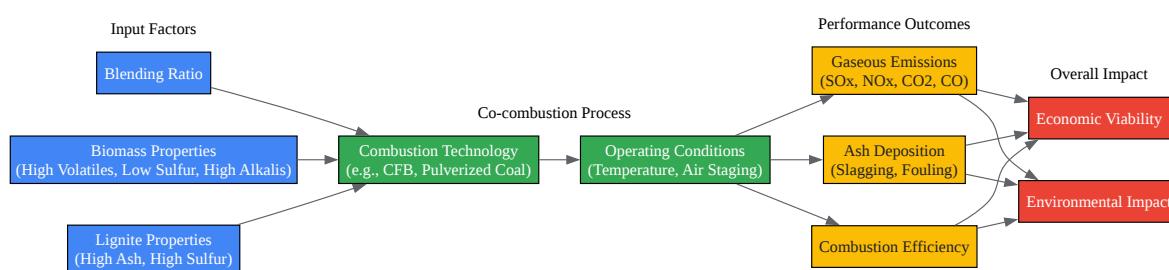
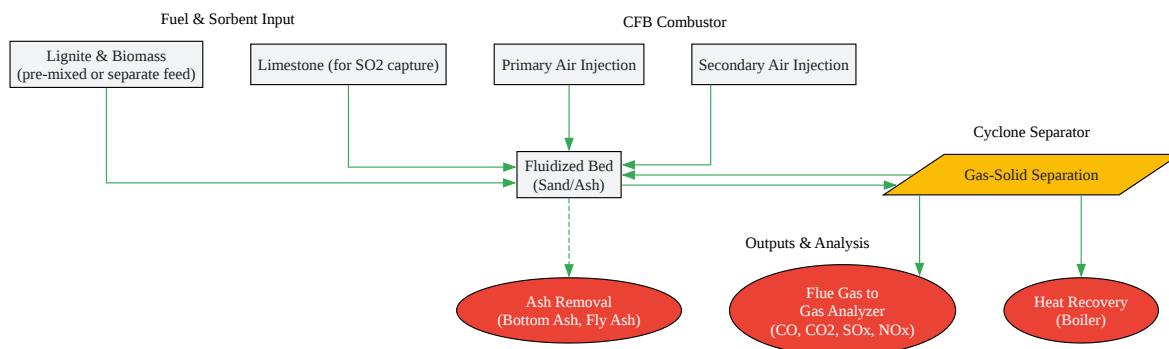


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Caption: Experimental workflow for Thermogravimetric Analysis (TGA).

Fluidized Bed Combustion

Fluidized bed combustors, particularly circulating fluidized bed (CFB) boilers, are widely used for co-firing applications due to their fuel flexibility and ability to control emissions.



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